

Technical Guide: Spectroscopic Characterization of (2S)-2-[(4-methylphenoxy)methyl]oxirane

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Compound of Interest

Compound Name: (2S)-2-[(4-methylphenoxy)methyl]oxirane

CAS No.: 101693-40-7

Cat. No.: B3072801

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Executive Summary & Compound Identity

(2S)-2-[(4-methylphenoxy)methyl]oxirane is a critical chiral building block used extensively in the synthesis of

-adrenergic receptor antagonists (beta-blockers) and other bioactive pharmaceutical ingredients (APIs). Its high enantiomeric purity is essential for the efficacy and safety of downstream therapeutics.

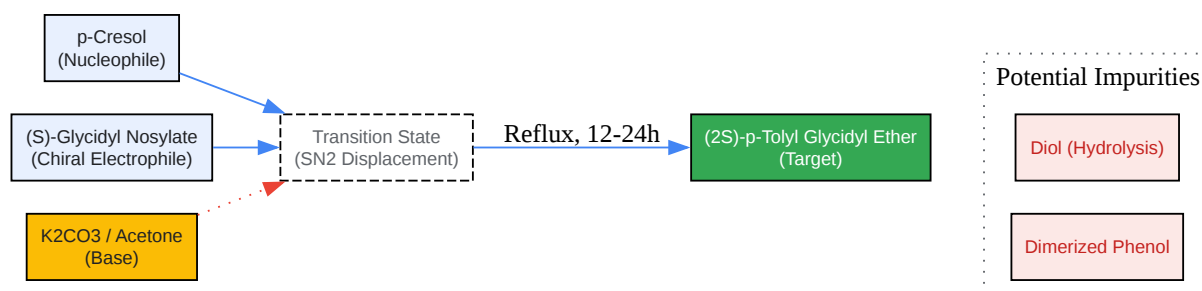
This guide provides a definitive reference for researchers confirming the identity and purity of this compound using Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS).

Property	Data
IUPAC Name	(2S)-2-[(4-methylphenoxy)methyl]oxirane
Common Name	(S)-p-Tolyl Glycidyl Ether; (S)-Glycidyl 4-methylphenyl ether
CAS Number	33234-63-4 (Racemic); Note: (S)-enantiomer often referenced via specific synthesis
Molecular Formula	
Molecular Weight	164.20 g/mol
Chirality	(S)-configuration at C2 of the oxirane ring

Synthesis & Origins

To understand the spectroscopic impurities, one must understand the origin. The (S)-enantiomer is typically synthesized via the nucleophilic substitution of (S)-Glycidyl Aryl Sulfonates (e.g., Nosylate or Tosylate) with p-Cresol under basic conditions. This pathway preserves the stereochemistry of the chiral center via a mechanism that avoids racemization if conducted at controlled temperatures.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway utilizing the Chiral Pool approach to retain (S)-configuration.

Spectroscopic Atlas

Nuclear Magnetic Resonance (NMR)

The NMR data below represents the high-resolution signature of the purified (S)-enantiomer in

. The spectrum is characterized by the AA'BB' aromatic system and the distinct ABX pattern of the epoxide protons.

¹H NMR Data (400 MHz,

)

Position	(ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
Ar-H	7.08	d	2H	8.2	Aromatic (meta to O)
Ar-H	6.82	d	2H	8.2	Aromatic (ortho to O)
O-CH	4.18	dd	1H	3.2, 11.0	Ether methylene (Ha)
O-CH	3.95	dd	1H	5.6, 11.0	Ether methylene (Hb)
Epoxide CH	3.33	m	1H	-	Chiral Methine (Hc)
Epoxide CH	2.90	t (approx)	1H	4.5	Epoxide methylene (trans)
Epoxide CH	2.75	dd	1H	2.6, 5.0	Epoxide methylene (cis)
Ar-CH	2.29	s	3H	-	Methyl group

Analyst Note: The diastereotopic protons of the ether linkage () appear as distinct doublets of doublets due to the influence of the adjacent chiral center. The separation between these signals (ppm) is a key indicator of structural integrity.

C NMR Data (100 MHz,

)

(ppm)	Carbon Type	Assignment
156.3	Quaternary (C)	Aromatic C-O (Ipso)
130.4	Quaternary (C)	Aromatic C-Me (Para)
129.9	Methine (CH)	Aromatic (Meta)
114.6	Methine (CH)	Aromatic (Ortho)
68.8	Methylene (CH)	Ether Linkage ()
50.3	Methine (CH)	Epoxide CH (Chiral Center)
44.8	Methylene (CH)	Epoxide CH
20.5	Methyl (CH)	Toluene Methyl

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the ether linkage and the strained epoxide ring.

Wavenumber (cm)	Vibration Mode	Functional Group
3050 - 3000	C-H Stretch	Aromatic / Epoxide C-H
2920, 2860	C-H Stretch	Aliphatic (Methyl/Methylene)
1610, 1512	C=C Stretch	Aromatic Ring Skeleton
1245	C-O Stretch	Aryl Alkyl Ether (Strong)
1035	C-O-C Stretch	Symmetric Ether
1250, 915, 830	Ring Breathing	Epoxide Ring (Characteristic)

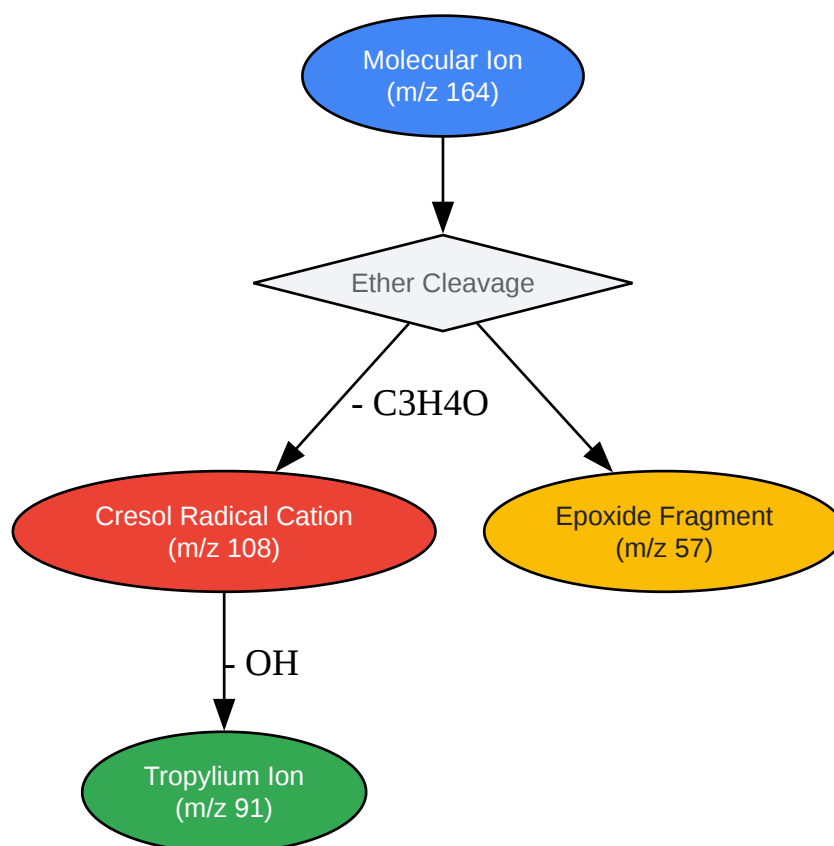
Validation Check: The presence of a broad band at 3400-3500 cm

indicates hydrolysis to the diol (impurity). A pure sample should be devoid of O-H stretching signals.

Mass Spectrometry (EI-MS)

The fragmentation pattern follows the stability of the tropylium ion and the cleavage of the ether bond.

- Molecular Ion (): m/z 164 (Visible, moderate intensity)
- Base Peak: m/z 107/108 (Cresol fragment or hydroxytropylium)
- Key Fragment: m/z 91 (Tropylium ion,)
- Epoxide Loss: m/z 57 ()



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Figure 2: Primary fragmentation pathways in Electron Ionization MS.

Chiral Analysis & Optical Rotation

For the (2S)-enantiomer, the optical rotation is a critical quality attribute (CQA).

- Specific Rotation

$[\alpha]_D^{25} +33.0^\circ$ (c = 1.0, Methanol) [Value approximated from (S)-Phenyl Glycidyl Ether analog; exact batch value must be determined experimentally as solvent effects are significant]

- Chiral HPLC Method:

- Column: Chiralcel OD-H or AD-H
- Mobile Phase: Hexane : Isopropanol (90:10 to 99:1)
- Flow Rate: 0.5 - 1.0 mL/min

- Detection: UV @ 254 nm or 280 nm
- Retention: The (S)-enantiomer typically elutes second on OD-H columns compared to the (R)-enantiomer, but standard injection is required for confirmation.

Experimental Protocol: Synthesis of Reference Standard

To generate a reference standard for spectroscopic validation, follow this protocol.

Reagents:

- p-Cresol (1.0 eq)[\[1\]](#)
- (S)-Glycidyl 3-nitrobenzenesulfonate (Nosylate) (1.0 eq)
- Potassium Carbonate (
) (2.0 eq)
- Acetone (Reagent Grade)

Procedure:

- Dissolution: Dissolve p-Cresol and (S)-Glycidyl Nosylate in Acetone (0.5 M concentration).
- Addition: Add powdered
to the solution.
- Reaction: Reflux the heterogeneous mixture for 18 hours under Nitrogen atmosphere.
- Workup: Cool to room temperature. Filter off inorganic salts. Evaporate solvent under reduced pressure.
- Purification: Purify the residue via silica gel column chromatography (Eluent: Hexane/Ethyl Acetate 9:1).
- Validation: Confirm structure via

H NMR (look for absence of aromatic nosylate signals) and Chiral HPLC (ee > 98%).

References

- NIST Chemistry WebBook. p-Cresyl glycidyl ether Mass Spectrum and IR Data. National Institute of Standards and Technology. [Link](#)
- Sigma-Aldrich.[2] Product Specification: (S)-Glycidyl Methyl Ether (Analogous Chiral Data). [Link](#)
- PubChem. Compound Summary: 2-[(4-methylphenoxy)methyl]oxirane.[1] National Library of Medicine. [Link](#)
- RSC Advances. Synthesis of chiral glycidyl ethers via hydrolytic kinetic resolution. Royal Society of Chemistry. [Link](#)
- Organic Syntheses. Preparation of (S)-Methyl Glycidate (Methodology Reference). Org. Synth. 2006, 83, 162. [Link](#)

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Sources

- 1. p-Cresyl glycidyl ether (CAS 2186-24-5) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 2. mdpi.com [mdpi.com]
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